

Personal protective equipment for handling Cyclohexyl p-toluenesulfonate

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Compound of Interest

Compound Name: Cyclohexyl p-toluenesulfonate

Cat. No.: B1361365

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Essential Safety and Handling Guide for Cyclohexyl p-Toluenesulfonate

This guide provides immediate, essential safety and logistical information for handling **Cyclohexyl p-toluenesulfonate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

Cyclohexyl p-toluenesulfonate is classified as a hazardous chemical.^[1] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

Hazard Classification	Description
Skin Corrosion/Irritation	Category 2: Causes skin irritation. ^[1]
Serious Eye Damage/Eye Irritation	Category 2: Causes serious eye irritation. ^[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory system irritation. ^[1]

Signal Word: Warning^{[1][3]}

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Cyclohexyl p-toluenesulfonate**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber).[4]	Prevents skin contact and irritation.[5]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[4][5] A face shield may be necessary for splash hazards.	Protects against serious eye irritation from splashes or dust. [1][4]
Skin and Body Protection	Laboratory coat.	Protects against skin contact.
Respiratory Protection	Use in a well-ventilated area with local exhaust ventilation. [6] If ventilation is inadequate, a NIOSH-approved respirator is required.	Prevents respiratory tract irritation from dust or vapors.[5]

Operational Plan: Step-by-Step Handling Procedures

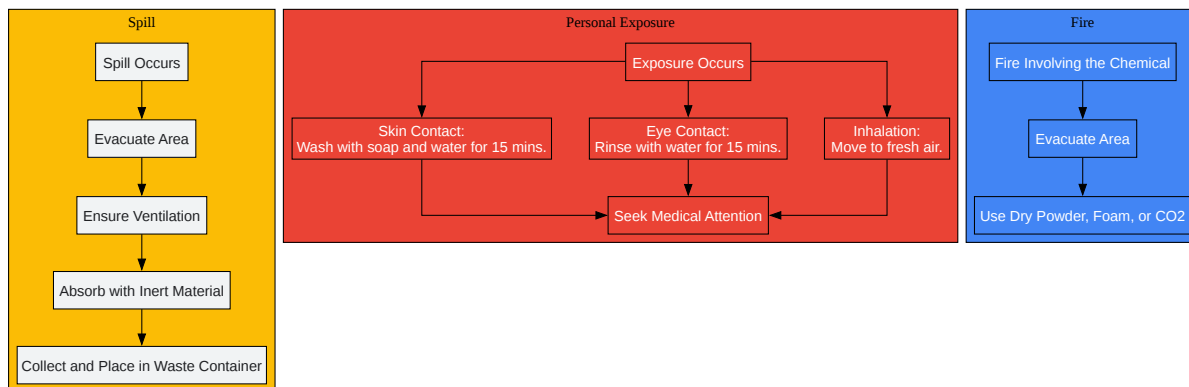
Adherence to the following procedural steps is critical for the safe handling of **Cyclohexyl p-toluenesulfonate**.

- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible.
 - Work within a designated area, such as a chemical fume hood, to ensure adequate ventilation.[7]
 - Assemble all necessary equipment and reagents before handling the chemical.

- Handling:
 - Wear the appropriate PPE as specified in the table above.
 - Avoid generating dust.[\[6\]](#)
 - Measure and dispense the chemical carefully to prevent spills.
 - Keep the container tightly closed when not in use.[\[6\]](#)[\[8\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
 - Clean the work area and any equipment used.
 - Remove and properly store or dispose of contaminated PPE.

Emergency Procedures Workflow

The following diagram outlines the immediate steps to be taken in case of an emergency.



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Caption: Emergency response workflow for **Cyclohexyl p-toluenesulfonate** incidents.

Disposal Plan

Proper disposal of **Cyclohexyl p-toluenesulfonate** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical:
 - Dispose of unused or waste **Cyclohexyl p-toluenesulfonate** through a licensed chemical waste disposal company.[3][8]
 - Do not dispose of down the drain or in general waste.[3]

- Contaminated Materials:
 - Contaminated packaging, absorbents, and PPE should be collected in a designated, labeled hazardous waste container.
 - Dispose of these materials as hazardous waste in accordance with local, state, and federal regulations.[8]

Physical and Chemical Properties

Property	Value
CAS Number	953-91-3[1]
Molecular Formula	C13H18O3S[9]
Molecular Weight	254.34 g/mol [9]
Appearance	White to light yellow powder or crystalline solid[10]
Melting Point	43.0 to 47.0 °C[10]

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